

Common issues with Y08284 stability

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Compound of Interest

Compound Name: Y08284

Cat. No.: B15144242

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Y08284 Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions regarding the stability and handling of **Y08284**, a selective CBP bromodomain inhibitor. Proper storage and handling are critical for ensuring the compound's efficacy and obtaining reproducible experimental results.

Frequently Asked Questions (FAQs)

Q1: How should I store **Y08284** upon receipt?

Upon receipt, **Y08284** powder should be stored at -20°C for long-term stability (up to 3 years). For shorter periods, it can be stored at 4°C for up to 2 years. The product is generally stable at room temperature for a few days during shipping.^[1]

Q2: What is the recommended solvent for dissolving **Y08284**?

Y08284 is soluble in DMSO.^[1] For in vivo studies, various formulations can be prepared, such as a suspension in 0.5% CMC Na or a solution in a mixture of DMSO and corn oil.^[1]

Q3: What are the storage recommendations for **Y08284** in solvent?

Once dissolved, **Y08284** solutions should be stored at -80°C for up to 6 months. For shorter-term storage, aliquots can be kept at -20°C for up to 1 month.^[1] Avoid repeated freeze-thaw cycles.

Q4: I see small particles in the vial. Is the product compromised?

Small volumes of the inhibitor may become entrapped in the vial's seal during shipment.^[2] It is recommended to briefly centrifuge the vial on a tabletop centrifuge to collect all the material at the bottom before opening.^[2]

Troubleshooting Guide

This guide addresses common issues that may arise during the handling and use of **Y08284** in experimental settings.

Issue 1: Difficulty Dissolving the Compound

- Problem: **Y08284** powder is not fully dissolving in the chosen solvent.
- Possible Causes & Solutions:
 - Incorrect Solvent: Ensure you are using a recommended solvent like DMSO.
 - Insufficient Solvent: The concentration may be too high. Refer to the solubility data to ensure you are within the acceptable range.
 - Low Temperature: Warming the solution gently may aid dissolution. However, be cautious with temperature to avoid degradation.
 - Precipitation: If the compound precipitates out of solution upon cooling, it may be necessary to prepare fresh solutions for each experiment or store at a concentration known to remain stable.

Issue 2: Inconsistent Experimental Results

- Problem: High variability in results between experiments using the same concentration of **Y08284**.

- Possible Causes & Solutions:

- Compound Degradation: Improper storage of stock solutions (e.g., repeated freeze-thaw cycles, storage at incorrect temperatures) can lead to degradation. Prepare fresh aliquots and store them appropriately.
- Inaccurate Pipetting: Due to the high potency of **Y08284** (IC50: 4.21 nM), small inaccuracies in pipetting can lead to significant concentration differences.^{[1][2]} Ensure your pipettes are calibrated.
- Precipitation in Media: The compound may precipitate when diluted into aqueous cell culture media. Visually inspect the media for any precipitate after adding the compound. Using a vehicle with better solubilizing properties or vortexing during dilution may help.

Quantitative Data Summary

The following tables summarize key quantitative information for **Y08284**.

Table 1: Storage Conditions and Stability

Form	Storage Temperature	Stability Period
Powder	-20°C	3 years
Powder	4°C	2 years
In Solvent	-80°C	6 months
In Solvent	-20°C	1 month

Data sourced from InvivoChem.^[1]

Table 2: Physicochemical Properties

Property	Value
Molecular Weight	476.50
Exact Mass	476.185
LogP	3.3
Hydrogen Bond Donor Count	2
Hydrogen Bond Acceptor Count	6
Rotatable Bond Count	7

Data sourced from InvivoChem.[\[1\]](#)

Experimental Protocols

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

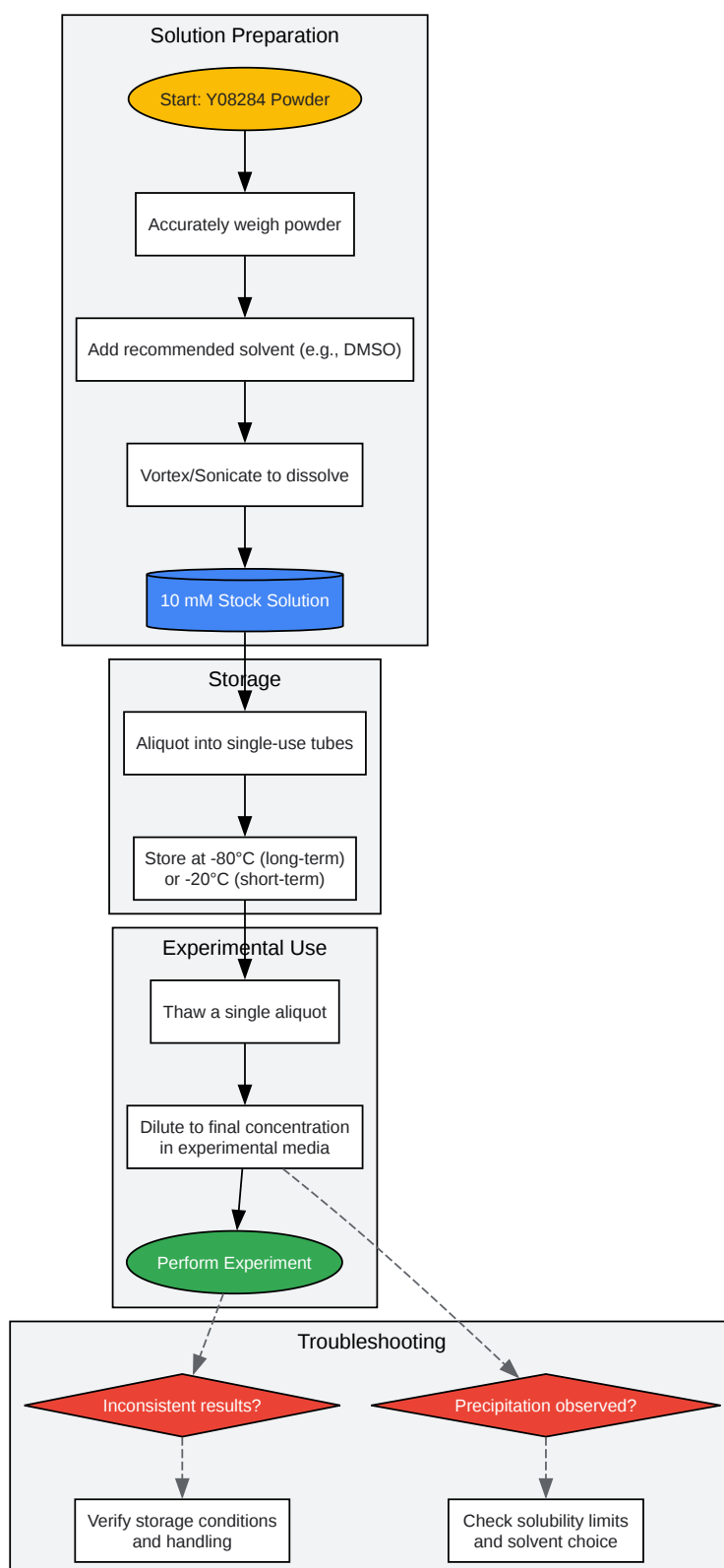
- **Weighing:** Accurately weigh a specific amount of **Y08284** powder. For example, to prepare 1 ml of a 10 mM stock solution, weigh out 0.4765 mg of **Y08284** (Molecular Weight: 476.50 g/mol).
- **Dissolution:** Add the appropriate volume of DMSO to the powder. In this example, add 100 μ l of DMSO.
- **Mixing:** Gently vortex or sonicate the solution until the compound is completely dissolved.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes and store at -80°C.

Protocol 2: Preparation of an In Vivo Formulation (Suspension in 0.5% CMC Na)

- **Prepare 0.5% CMC Na Solution:** Dissolve 0.5 g of Carboxymethylcellulose Sodium (CMC Na) in 100 mL of ddH₂O to create a clear solution.
- **Weigh Y08284:** Weigh the required amount of **Y08284** powder. For example, to prepare 10 mL of a 2.5 mg/mL suspension, weigh 25 mg of **Y08284**.

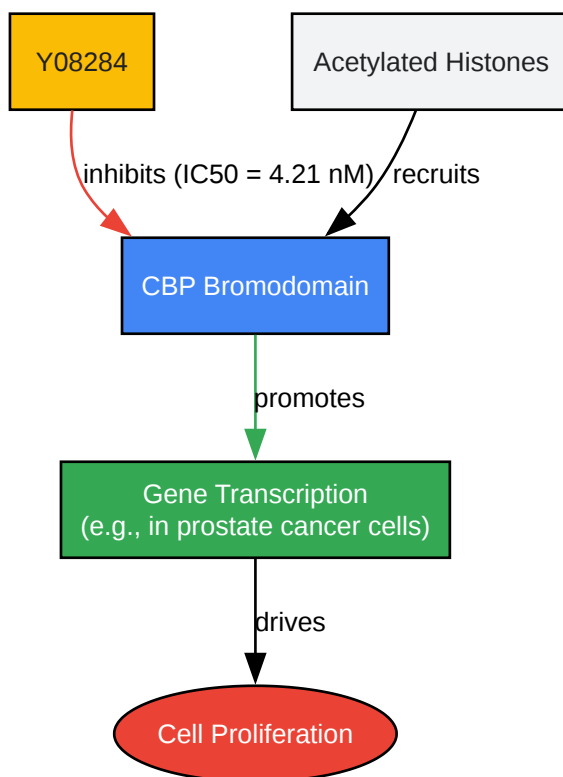
- Suspension: Add the **Y08284** powder to the 0.5% CMC Na solution.
- Homogenize: Mix thoroughly to create a uniform suspension. This is now ready for use in animal studies.[\[1\]](#)

Visualizations



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Caption: Workflow for preparation, storage, and troubleshooting of **Y08284** solutions.



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Caption: Simplified mechanism of action of **Y08284**.

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References

- 1. Y-08284 | CAS#: 2688745-47-1 | CBP bromodomain inhibitor | InvivoChem [invivochem.com]
- 2. mybiosource.com [mybiosource.com]
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